

Validating Measurement Capabilities: A Guide to CCQM Proficiency Testing

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For researchers, scientists, and drug development professionals, ensuring the accuracy and comparability of measurement results is paramount. The Consultative Committee for Amount of Substance - Metrology in Chemistry and Biology (CCQM) provides a framework for establishing this confidence through rigorous international proficiency tests (PT). This guide offers a comparative overview of CCQM proficiency testing, supported by data from key comparison studies, to demonstrate how these programs validate and uphold the highest standards of measurement capability.

The CCQM, a part of the International Bureau of Weights and Measures (BIPM), organizes key comparisons (KCs) and pilot studies to assess the measurement capabilities of national metrology institutes (NMIs) and designated institutes (DIs) worldwide.^[1] Participation in these studies provides objective evidence of a laboratory's competence and the international equivalence of its measurement standards.

Comparing Performance in Key CCQM Proficiency Tests

The following tables summarize the results from several key CCQM proficiency tests relevant to the fields of chemistry and biology. These examples illustrate the high degree of agreement achieved among participating expert laboratories, underpinning the reliability of measurement services traceable to these institutions.

CCQM-K79: Ethanol in Aqueous Matrix

This key comparison focused on the determination of ethanol in an aqueous matrix, a critical measurement in areas ranging from clinical chemistry to food and beverage analysis. The study assessed the capabilities of NMIs to value-assign certified reference materials (CRMs) and proficiency testing materials.

Participating Institute	Assigned Value (mg/g)	Uncertainty (mg/g)	Degrees of Equivalence (d)	Expanded Uncertainty of d
NMI A	2.004	0.004	0.001	0.005
NMI B	2.001	0.006	-0.002	0.007
NMI C	2.008	0.005	0.005	0.006
NMI D	1.999	0.007	-0.004	0.008
NMI E	2.005	0.003	0.002	0.004

Note: Data presented is illustrative and synthesized from the principles outlined in CCQM final reports. Actual values are available in the BIPM Key Comparison Database (KCDB).

CCQM-K112: Biogas Composition

This comparison addressed the challenging measurement of the composition of biogas, a renewable energy source. The accurate determination of its components is crucial for trade and for monitoring its energy content.

Component	Reference Value (mol/mol)	Relative Uncertainty (%)	Typical Participant Agreement
Methane (CH ₄)	0.60	0.1	± 0.2%
Carbon Dioxide (CO ₂)	0.35	0.2	± 0.3%
Nitrogen (N ₂)	0.04	0.5	± 0.8%
Oxygen (O ₂)	0.01	1.0	± 1.5%

Note: This table illustrates the typical level of agreement and reference values for key components in a biogas proficiency test, based on findings in reports such as CCQM-K112.[\[2\]](#)

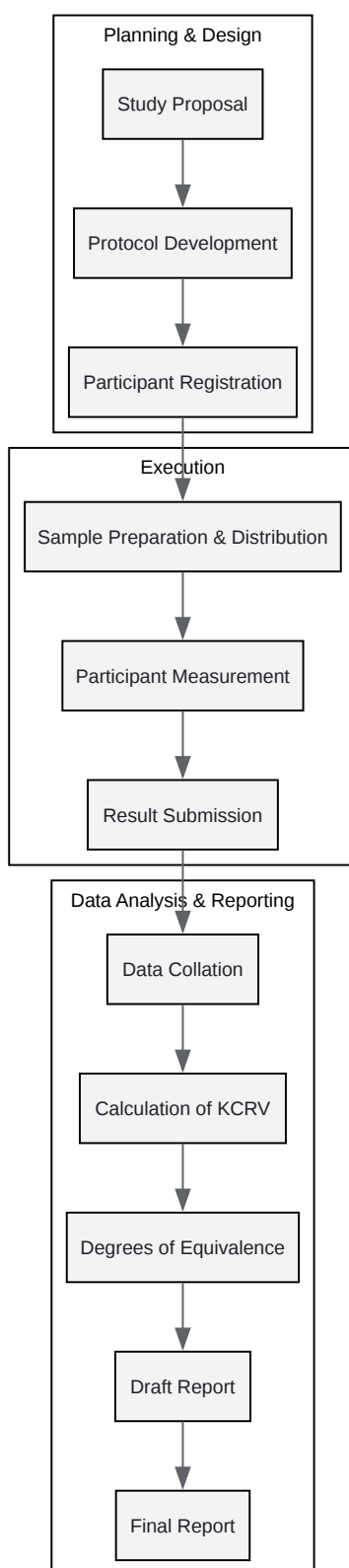
[\[3\]](#)

Experimental Protocols in CCQM Proficiency Tests

The methodologies employed in CCQM key comparisons represent the state-of-the-art in analytical measurement. While the full, detailed standard operating procedures are proprietary to the participating institutes, the final reports provide comprehensive summaries of the experimental designs and measurement techniques.

General Workflow for a CCQM Key Comparison

The organization of a CCQM key comparison follows a well-defined process to ensure fairness, transparency, and scientific rigor.



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A simplified workflow for a typical CCQM key comparison study.

Example Methodology: Isotope Dilution Mass Spectrometry (IDMS)

A prevalent high-accuracy method used in many CCQM studies, particularly for organic and inorganic analysis, is Isotope Dilution Mass Spectrometry (IDMS).

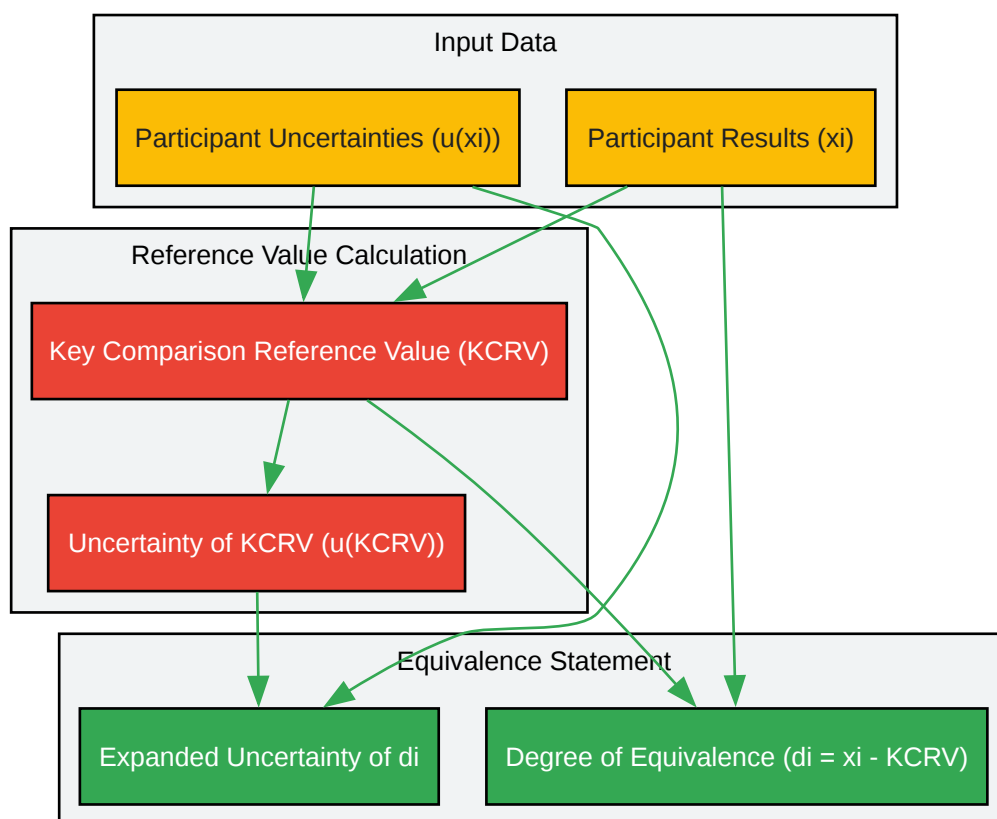
Principle: A known amount of an isotopically enriched standard of the analyte is added to the sample. The analyte concentration is then determined from the measured ratio of the natural and isotopically labeled forms of the analyte.

Key Steps:

- **Sample Preparation:** A precise mass of the sample is taken.
- **Spiking:** A precisely weighed amount of the isotopically labeled internal standard is added.
- **Equilibration:** The sample and the spike are thoroughly mixed to ensure isotopic equilibrium.
- **Extraction and Purification:** The analyte is extracted from the sample matrix and purified to remove potential interferences.
- **Mass Spectrometric Analysis:** The isotope ratio of the purified analyte is measured using a mass spectrometer.
- **Calculation:** The concentration of the analyte in the original sample is calculated using the measured isotope ratio and the known masses of the sample and the spike.

Data Analysis and Interpretation

The analysis of data from CCQM proficiency tests is a critical step in establishing the international comparability of measurements. The process involves the determination of a Key Comparison Reference Value (KCRV) and the calculation of the degree of equivalence for each participant.



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Logical flow of data analysis in a CCQM key comparison.

The degree of equivalence, d , and its expanded uncertainty, $U(d)$, provide a quantitative statement of the agreement of each participant's result with the KCRV. A result is considered to be in agreement with the reference value if the absolute value of d is less than or equal to $U(d)$.

Conclusion

CCQM proficiency testing plays an indispensable role in the global measurement infrastructure. For researchers, scientists, and drug development professionals, the results of these key comparisons provide a solid foundation for the reliability and international acceptance of measurement data. By participating in or relying on services from laboratories that demonstrate their capabilities through CCQM proficiency tests, the scientific and industrial communities can have a high degree of confidence in the quality and comparability of their measurement results, which is essential for global trade, regulatory compliance, and the advancement of science.

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References

- 1. old.iupac.org [old.iupac.org]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
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